

Personal protective equipment for handling Doxylamine, (S)-

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Compound of Interest

Compound Name: Doxylamine, (S)-

Cat. No.: B10761699

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Essential Safety and Handling Guide for Doxylamine

Note: This guide provides safety and handling information for Doxylamine Succinate, the most common form of doxylamine used in research and pharmaceutical applications. The user's request specified **Doxylamine, (S)-**, a specific stereoisomer. While the safety protocols for the (S)-enantiomer are expected to be very similar to the racemic mixture (Doxylamine Succinate), this document is based on data available for the succinate salt of the racemate. Researchers handling the pure (S)-enantiomer should treat it with at least the same level of precaution.

This document provides essential, immediate safety and logistical information for researchers, scientists, and drug development professionals handling Doxylamine. It includes operational procedures and disposal plans to ensure a safe laboratory environment.

Quantitative Data Summary

The following tables summarize key quantitative data for Doxylamine Succinate. This information is critical for risk assessment and the implementation of appropriate safety measures.

Exposure Limits and Toxicity

Parameter	Value	Reference
Occupational Exposure Limit (OEL)	25 µg/m³ TWA (Perrigo OEL)	[1]
Acute Oral Toxicity (LD50)	470 mg/kg (Mouse)	[2]
600 mg/kg (Rat)	[3]	
Acute Subcutaneous Toxicity (LD50)	440 mg/kg (Rat)	[3]
Acute Intravenous Toxicity (LD50)	62 mg/kg (Mouse)	[2]

Physical and Chemical Properties

Property	Value	Reference
Appearance	White or creamy-white powder	[4]
Molecular Formula	C ₂₁ H ₂₈ N ₂ O ₅	[5]
Molecular Weight	388.46 g/mol	[2]
Melting Point	100–104 °C	[4]
Solubility	Soluble in water and alcohol	[6]
pKa	5.8 and 9.3	[6]

Operational Plans: Safe Handling and Storage

Adherence to proper handling and storage protocols is paramount to minimizing exposure and ensuring laboratory safety.

Personal Protective Equipment (PPE)

Engineering controls such as fume hoods and proper ventilation should be the primary means of exposure control. When handling Doxylamine, the following PPE is mandatory:

- Eye Protection: Chemical safety goggles or glasses with side shields.[\[7\]](#)
- Hand Protection: Impervious gloves (e.g., nitrile, neoprene).[\[8\]](#)
- Respiratory Protection: For operations that may generate dust or aerosols, a NIOSH-approved respirator with a particulate filter is recommended.[\[1\]](#)[\[9\]](#)
- Skin and Body Protection: A laboratory coat is required. For tasks with a higher risk of spillage, additional protective clothing may be necessary.[\[7\]](#)

Handling Procedures

- Preparation:
 - Work in a well-ventilated area, preferably within a chemical fume hood.[\[10\]](#)
 - Ensure that an eyewash station and safety shower are readily accessible.[\[11\]](#)
 - Gather all necessary equipment and materials before starting work.
- Weighing and Transfer:
 - Handle as a solid to minimize dust generation.
 - If weighing, do so in a ventilated enclosure or fume hood.
 - Use appropriate tools to handle the material, avoiding direct contact.
- Solution Preparation:
 - When dissolving the solid, add the solvent to the solid slowly to avoid splashing.
 - If the solvent is volatile, ensure adequate ventilation.
- General Practices:
 - Avoid all personal contact, including inhalation and ingestion.[\[10\]](#)
 - Do not eat, drink, or smoke in the laboratory.[\[10\]](#)

- Wash hands thoroughly with soap and water after handling.[\[10\]](#)
- Keep containers tightly closed when not in use.[\[7\]](#)

Storage Procedures

- Store in a cool, dry, and well-ventilated area.[\[7\]](#)
- Keep containers tightly sealed.[\[10\]](#)
- Protect from light by using light-resistant containers.[\[9\]](#)[\[12\]](#)
- Store away from incompatible materials such as strong oxidizing agents, acids, and bases.
[\[1\]](#)[\[11\]](#)

Emergency and Disposal Plans

Proper planning for emergencies and waste disposal is a critical component of laboratory safety.

First Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Seek medical attention.[\[12\]](#)
- Skin Contact: Immediately remove contaminated clothing. Wash skin thoroughly with soap and water. Seek medical attention if irritation develops.[\[12\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[12\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[7\]](#)

Spill and Leak Procedures

- Minor Spills:

- Wear appropriate PPE.
- Dampen the spilled solid with water to prevent dusting.[9]
- Carefully sweep or vacuum up the material and place it in a sealed container for disposal.
[7]
- Clean the spill area with a soap and water solution.[9]
- Major Spills:
 - Evacuate the area and prevent entry.
 - Alert emergency responders.
 - Ensure adequate ventilation.
 - Follow the guidance for minor spills, using appropriate respiratory protection.

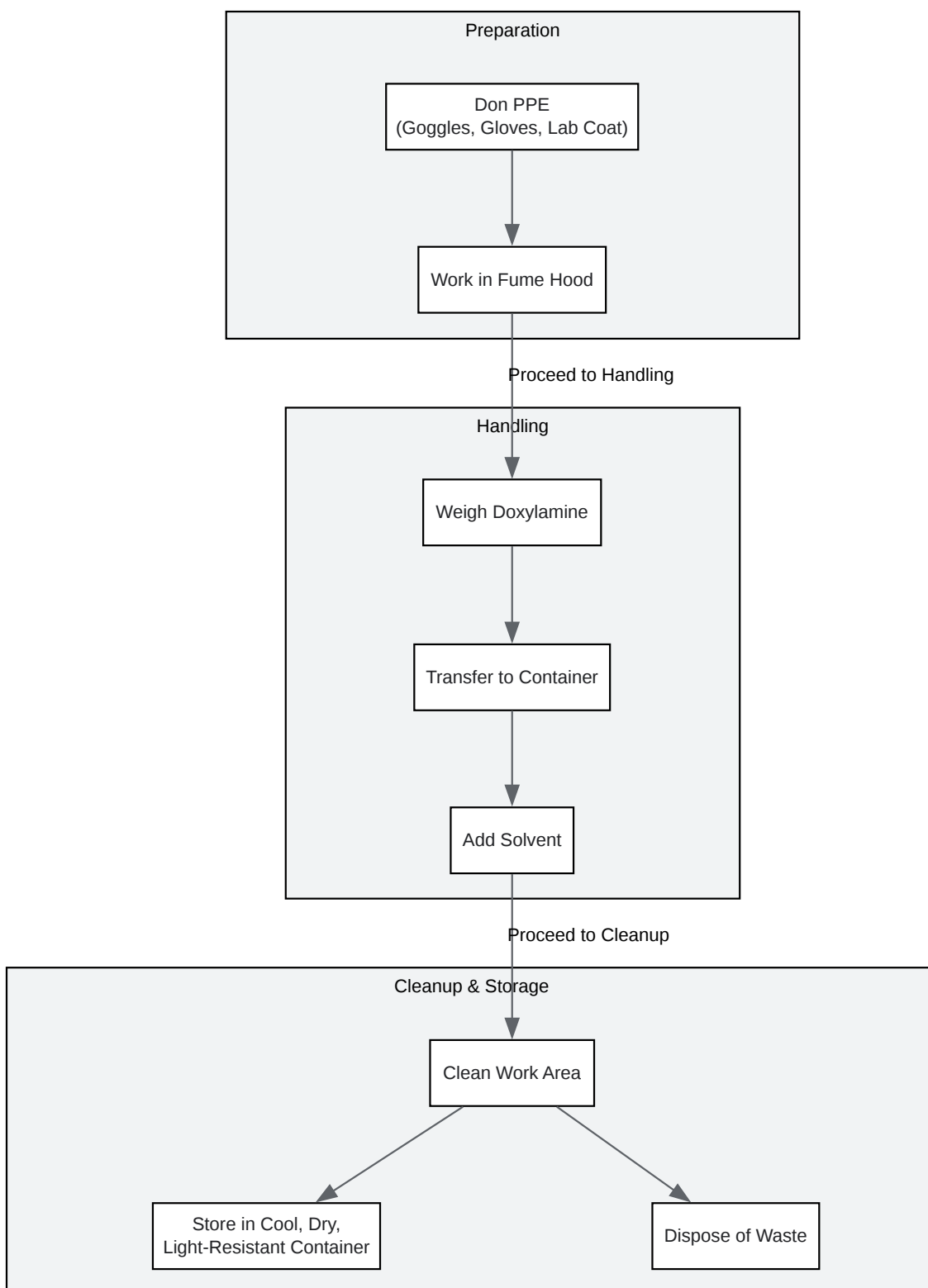
Disposal Plan

Dispose of all Doxylamine waste in accordance with federal, state, and local regulations.

- Waste Collection:
 - Collect all waste material (including contaminated PPE) in a clearly labeled, sealed container.
- Disposal Method:
 - Do not dispose of down the drain or in the regular trash.
 - Arrange for disposal through a licensed professional waste disposal service.[2]
 - Alternatively, some institutions may have a chemical waste program for proper disposal.

Visualizations

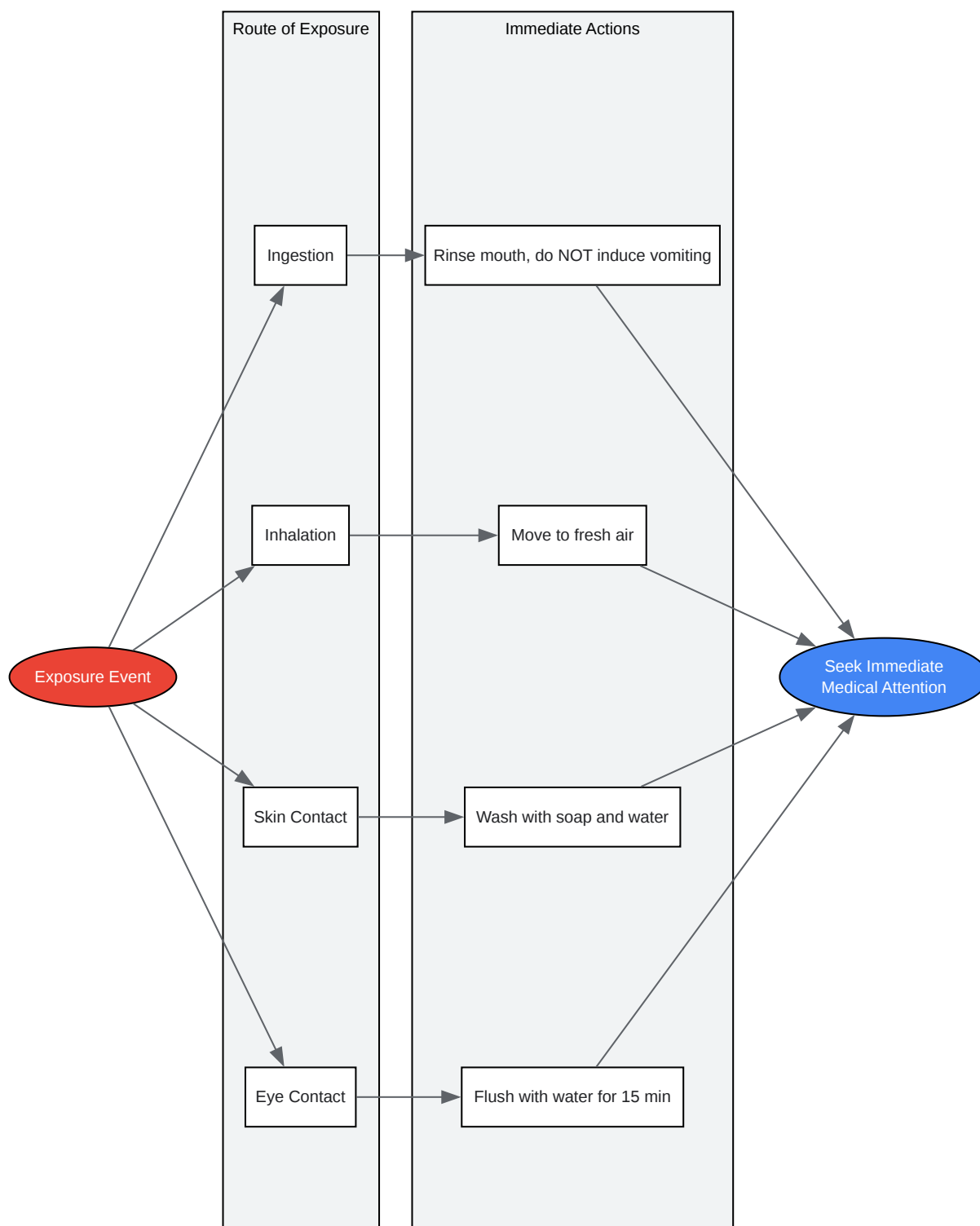
Safe Handling Workflow



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Caption: Workflow for the safe handling of Doxylamine.

First Aid Decision Tree



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